

Validating Theoretical Nuclear Models with Calcium-49 Data: A Comparative Guide

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Compound of Interest

Compound Name: **Calcium-49**

Cat. No.: **B12654295**

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The study of exotic nuclei, those with a significant deviation from the stable neutron-to-proton ratio, provides a critical testing ground for our understanding of the nuclear force and the structure of matter. **Calcium-49** (49Ca), with its 20 protons and 29 neutrons, lies in a pivotal region of the nuclear chart, offering a unique opportunity to validate and refine theoretical nuclear models. This guide provides an objective comparison of experimental data for 49Ca with predictions from prominent theoretical frameworks, including the Nuclear Shell Model, ab initio Coupled-Cluster theory, and Density Functional Theory (DFT).

Experimental Data for Calcium-49

Experimental investigations of 49Ca, primarily through neutron-transfer reactions such as the $^{48}\text{Ca}(\text{d},\text{p})^{49}\text{Ca}$ reaction, have provided crucial data on its nuclear structure. These experiments populate excited states in 49Ca, and the subsequent gamma-ray emissions and particle ejectiles are detected to reconstruct the level scheme.

Table 1: Experimental Nuclear Data for **Calcium-49**

Property	Experimental Value
Binding Energy	421.184 MeV
Ground State Spin/Parity (Jπ)	3/2-
Excited States	
Energy (keV)	Spin/Parity (Jπ)
2023	(1/2-)
3585	(5/2-)
3865	(7/2-)
3991	(1/2+)
4072	(3/2+)
4273	(5/2+)
4432	(3/2-)
5173	(9/2+)
Spectroscopic Factor (g.s.)	~0.73 - 0.89

Note: Spin/parity assignments in parentheses are tentative.

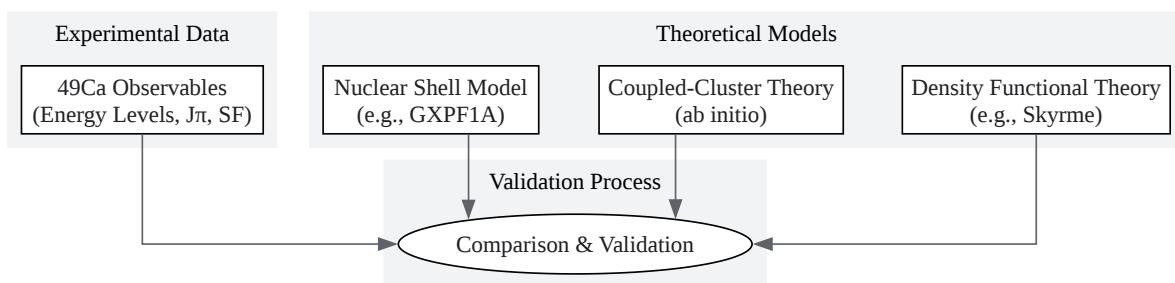
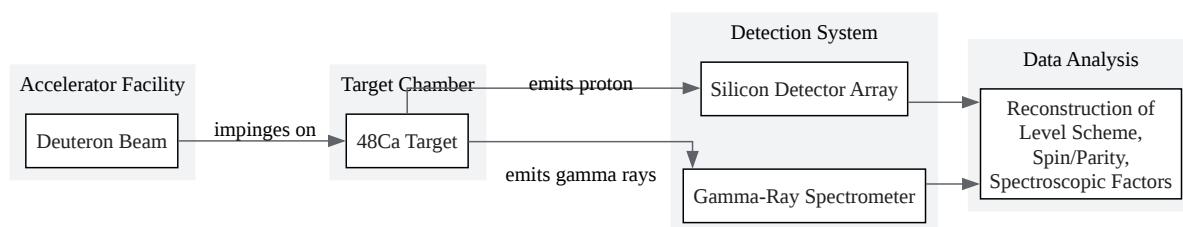
Experimental Protocols

The primary experimental technique for populating states in ^{49}Ca is the one-neutron transfer reaction, specifically $^{48}\text{Ca}(\text{d},\text{p})^{49}\text{Ca}$. A general protocol for such an experiment is as follows:

- Beam Production: A stable beam of deuterons (d) is accelerated to a specific energy, typically in the range of 10-20 MeV per nucleon.
- Target: The deuteron beam impinges on a thin target made of enriched ^{48}Ca .
- Reaction and Detection: The (d,p) reaction results in the formation of ^{49}Ca and the emission of a proton (p). The outgoing protons are detected by a silicon detector array, which

measures their energy and angle of emission. The energy of the detected proton is kinematically related to the excitation energy of the residual ^{49}Ca nucleus.

- **Gamma-Ray Spectroscopy:** To de-excite, the ^{49}Ca nucleus emits gamma rays, which are detected in coincidence with the protons using a high-resolution gamma-ray spectrometer, such as an array of Germanium detectors. The energies of these gamma rays provide precise measurements of the energy differences between the nuclear states.
- **Data Analysis:** By analyzing the energies and angular distributions of the emitted protons and the coincident gamma rays, the energy levels, spins, and parities of the states in ^{49}Ca can be determined. Spectroscopic factors, which provide information about the single-particle nature of the states, are extracted by comparing the experimental cross-sections with theoretical reaction model calculations.



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